

Preparation of fluoroantimonic acid with SbF5

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Compound of Interest

Compound Name: Antimony pentafluoride

Cat. No.: B1205321

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The synthesis of fluoroantimonic acid (HSbF₆) from **antimony pentafluoride** (SbF₅) and hydrogen fluoride (HF) is an extremely hazardous procedure that should only be attempted by highly trained professionals in a specialized laboratory setting with appropriate safety equipment. Due to the exceptionally corrosive and toxic nature of the reactants and the product, providing a detailed, step-by-step synthesis protocol is not possible.

This document will instead provide an overview of the chemical principles, critical safety considerations, and general handling protocols associated with fluoroantimonic acid.

Chemical Principle

Fluoroantimonic acid is not a single compound but a mixture, typically of hydrogen fluoride (HF) and **antimony pentafluoride** (SbF₅). It is formed through the reaction where HF acts as a Brønsted acid and SbF₅ acts as a Lewis acid. The reaction can be simplified as:



The H₂F⁺ cation is an extremely strong proton donor, making fluoroantimonic acid the strongest known superacid. Its acidity can be over 10¹⁹ times stronger than 100% sulfuric acid.

Critical Safety Considerations & Protocols

Handling fluoroantimonic acid, its precursors (SbF₅, HF), and its reaction byproducts requires meticulous planning and execution.

Hazard Overview:

Compound	Primary Hazards
Antimony Pentafluoride (SbF ₅)	Extremely corrosive, highly toxic upon inhalation and ingestion, reacts violently with water, potent oxidizing agent.
Hydrogen Fluoride (HF)	Acutely toxic, causes severe, deep-tissue burns that may not be immediately painful, contact can be fatal, rapidly absorbed through the skin causing systemic toxicity (hypocalcemia).
Fluoroantimonic Acid (HSbF ₆)	The strongest known superacid. Extraordinarily corrosive, reacts explosively with water, decomposes violently upon heating to produce toxic fumes (HF, SbF ₅), will decompose nearly all organic compounds.

Personal Protective Equipment (PPE):

A comprehensive PPE protocol is mandatory. Standard laboratory equipment is insufficient.

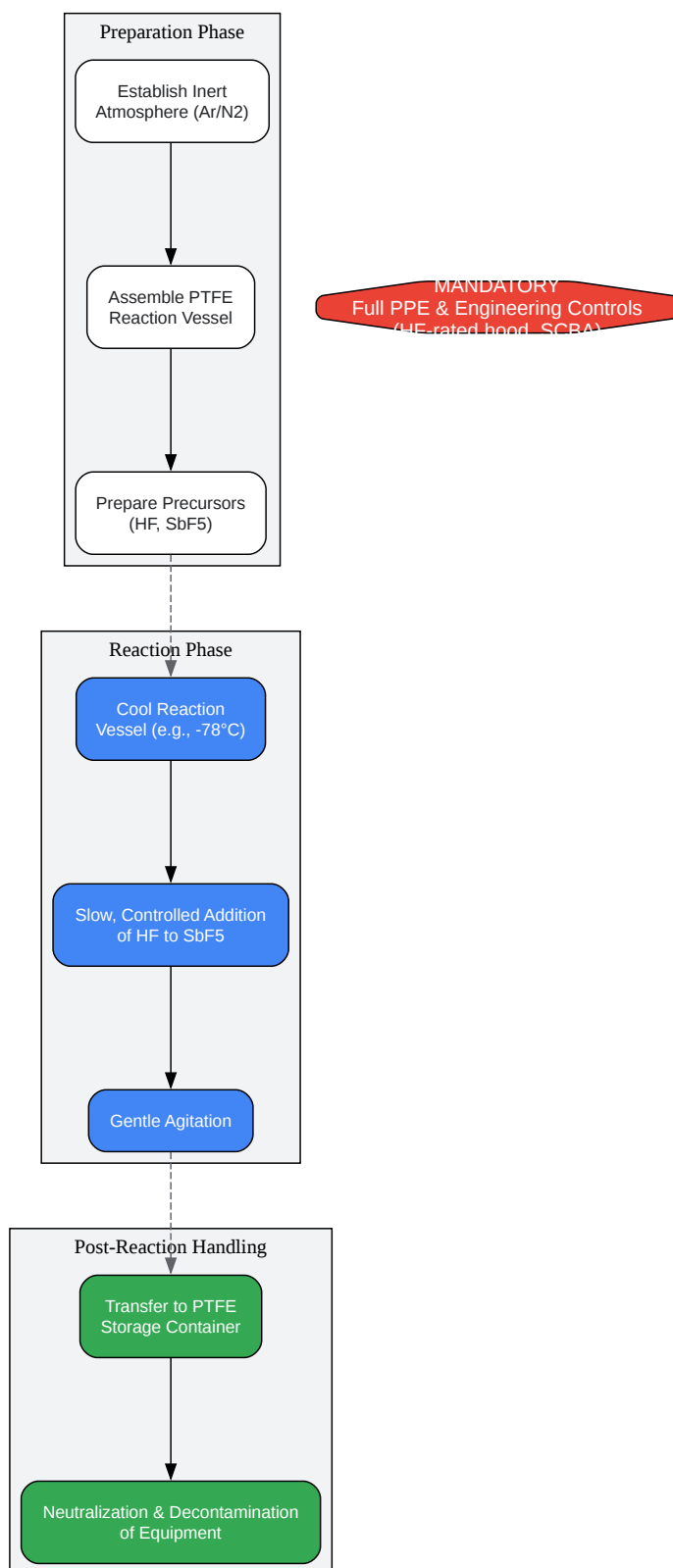
Equipment	Specification
Gloves	Multi-layer glove system (e.g., nitrile inner, heavy-duty butyl or Viton outer).
Body Protection	Full-body, acid-resistant suit (e.g., made from Teflon or similar fluorinated polymer).
Eye/Face Protection	Full face shield worn over chemical splash goggles.
Respiratory Protection	A positive-pressure, self-contained breathing apparatus (SCBA) is often required, especially when working with HF. At minimum, a full-face respirator with an appropriate acid gas/fluoride cartridge.

Engineering Controls & Handling:

- **Fume Hood:** All work must be conducted within a specialized fume hood designed for perchloric acid or hydrofluoric acid work, with a scrubber system.
- **Materials:** Only equipment made from highly inert materials, such as polytetrafluoroethylene (PTFE, Teflon), can be used. Glass, metals, and standard plastics will be rapidly destroyed.
- **Inert Atmosphere:** The reaction must be carried out under a completely dry, inert atmosphere (e.g., argon or nitrogen) as SbF_5 and HSbF_6 react violently with moisture.
- **Emergency Response:** An HF-specific first aid kit, including calcium gluconate gel, must be immediately accessible. All personnel must be trained in its use. A safety shower and eyewash station are mandatory.

Conceptual Workflow

The following diagram illustrates a high-level, conceptual workflow for the preparation. This is not a detailed experimental setup.



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Caption: High-level conceptual workflow for acid preparation.

Decontamination and Waste Disposal

- **Spills:** Small spills must be neutralized with an appropriate agent like sodium bicarbonate or calcium carbonate. This process is itself hazardous and must be performed with extreme caution.
- **Waste:** All waste is considered hazardous and must be disposed of according to institutional and federal regulations. It typically involves careful neutralization and precipitation of antimony compounds.
- **Equipment:** All apparatus must be meticulously decontaminated through a multi-step process involving quenching with an inert solvent followed by a careful neutralization sequence.

Due to the extreme danger involved, any researcher considering work with this chemical system should first consult with institutional safety officers and experts in handling superacids and hydrofluoric acid.

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